Application Notes and Protocols: STOCK2S-26016 Stock Solution Preparation

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*STOCK2S-26016*
Cat. No.:	*B1683317*

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Introduction

STOCK2S-26016 is a potent inhibitor of With-No-Lysine (K) (WNK) signaling. It specifically targets WNK1 and WNK4 with IC50 values of 34.4 µM and 16 µM, respectively.[1] By inhibiting the WNK pathway, **STOCK2S-26016** can modulate the activity of downstream kinases such as STE20/SPS1-related proline/alanine-rich protein kinase (SPAK) and oxidative stress-responsive kinase 1 (OSR1). This, in turn, affects the phosphorylation and activity of ion cotransporters like the Na-K-Cl cotransporter (NKCC1) and the Na-Cl cotransporter (NCC).[1][2][3] Its potential as an antihypertensive agent and its role in cancer cell migration and invasion make it a valuable tool for research in these areas.[1][2][3]

These application notes provide detailed protocols for the preparation of **STOCK2S-26016** stock solutions for in vitro and in vivo studies.

Chemical Properties

A summary of the key chemical properties of **STOCK2S-26016** is presented in the table below.

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Property	Value	Reference
Molecular Weight	333.38 g/mol	[2][3]
Formula	$C_{20}H_{19}N_3O_2$	[2][3]
CAS Number	332922-63-1	[2][3]
Purity	≥98% (HPLC)	[2][3]
Appearance	Powder	[1]

Solubility Data

STOCK2S-26016 is soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and ethanol. It is crucial to use newly opened, anhydrous DMSO for optimal solubility, as hygroscopic DMSO can negatively impact the dissolution of the compound.[1]

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Reference
DMSO	≥ 100 mM	≥ 33.34 mg/mL	[2][3]
Ethanol	50 mM	16.67 mg/mL	[2][3]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration **STOCK2S-26016** Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of **STOCK2S-26016** in DMSO.

Materials:

- **STOCK2S-26016** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)

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- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- Equilibrate: Allow the vial of **STOCK2S-26016** powder to reach room temperature before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of **STOCK2S-26016** powder. For example, to prepare 1 mL of a 100 mM solution, you would need 33.34 mg.
- Solvent Addition: Add the appropriate volume of anhydrous DMSO to the powder. For the example above, add 1 mL of DMSO.
- Dissolution: Vortex the solution vigorously until the powder is completely dissolved. If necessary, briefly sonicate the solution in an ultrasonic bath to aid dissolution. To further increase solubility, the tube can be warmed to 37°C.[4]
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[4][5]

Stock Solution Preparation Table (for a Molecular Weight of 333.38):

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Desired Concentration	Volume for 1 mg	Volume for 5 mg	Volume for 10 mg
1 mM	3.00 mL	15.00 mL	30.00 mL
5 mM	0.60 mL	3.00 mL	6.00 mL
10 mM	0.30 mL	1.50 mL	3.00 mL
50 mM	0.06 mL	0.30 mL	0.60 mL
100 mM	0.03 mL	0.15 mL	0.30 mL

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol describes the dilution of the high-concentration DMSO stock solution to prepare working solutions for treating cells in culture.

Materials:

- High-concentration **STOCK2S-26016** stock solution in DMSO
- Appropriate cell culture medium
- Sterile tubes
- Calibrated micropipettes

Procedure:

- Thaw Stock Solution: Thaw a single aliquot of the high-concentration **STOCK2S-26016** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations. It is recommended to prepare intermediate dilutions to ensure accuracy.

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- Final Concentration: The final concentration of DMSO in the cell culture medium should be kept low (typically ≤ 0.1%) to avoid solvent-induced cytotoxicity. A vehicle control (medium with the same final concentration of DMSO) should always be included in experiments.
- Application: Add the final working solutions to your cell cultures. For example, **STOCK2S-26016** has been shown to reduce the phosphorylation of SPAK and NCC in mpkDCT cells in a dose-dependent manner at concentrations ranging from 25-200 µM.[1]

Safety and Handling

Hazard Identification:

- Harmful if swallowed.[5]
- Very toxic to aquatic life with long-lasting effects.[5]

Precautions:

- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[5][6]
- Handle in a well-ventilated area to avoid inhalation of dust or aerosols.[5][6]
- Avoid contact with skin and eyes.[5]
- Wash hands thoroughly after handling.[5]
- Do not eat, drink, or smoke when using this product.[5]

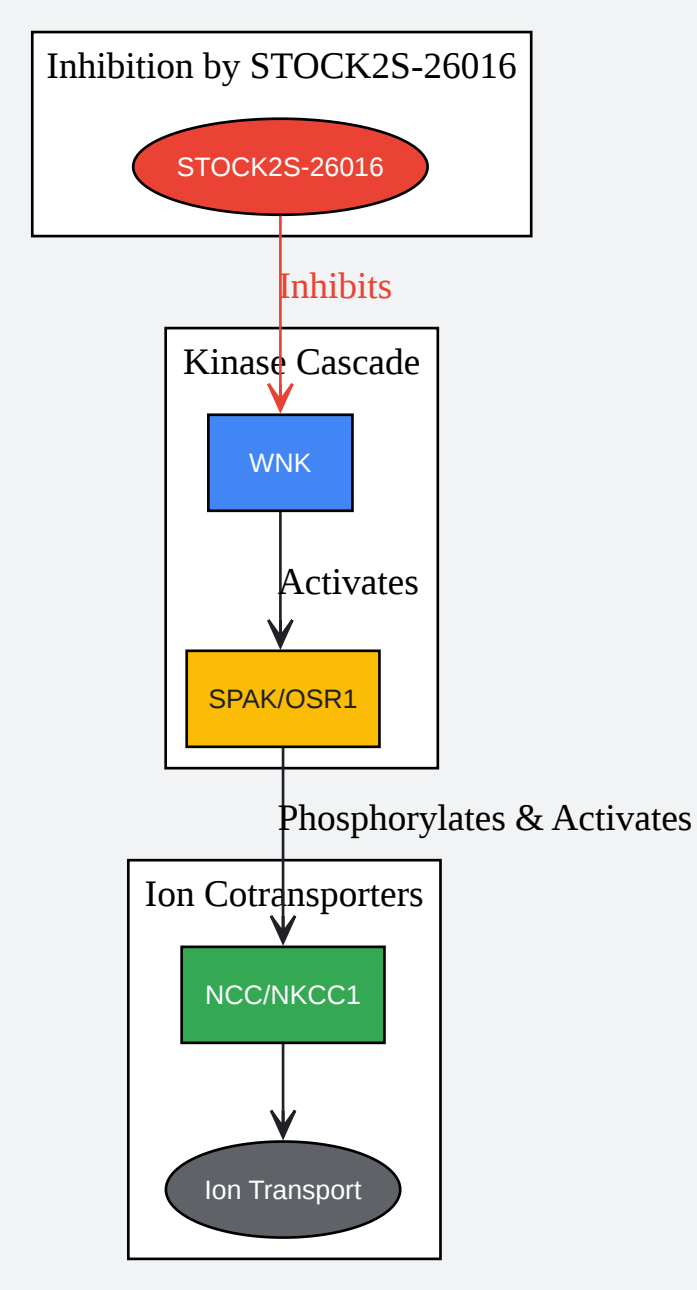
Storage:

- Store the powder at -20°C.[2][3]
- Store stock solutions in solvent at -80°C.[1][5]
- Keep the container tightly sealed in a cool, well-ventilated area.[5]

Signaling Pathway

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STOCK2S-26016 inhibits the WNK signaling pathway, which plays a crucial role in regulating ion transport and blood pressure. The diagram below illustrates the simplified signaling cascade.



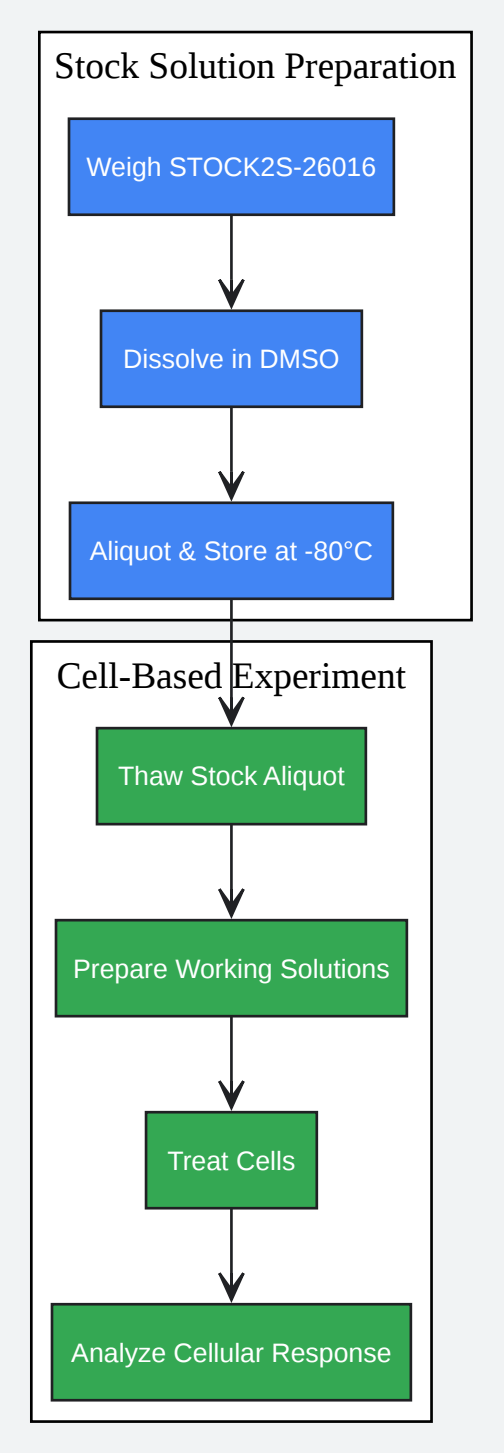
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Caption: Simplified WNK signaling pathway inhibited by **STOCK2S-26016**.

Experimental Workflow

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The following diagram outlines a typical workflow for preparing and using **STOCK2S-26016** in a cell-based experiment.



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Caption: General workflow for **STOCK2S-26016** preparation and use.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. STOCK2S 26016 | Other Kinases | Tocris Bioscience [tocris.com]
- 3. rndsystems.com [rndsystems.com]
- 4. glpbio.com [glpbio.com]
- 5. STOCK2S-26016|332922-63-1|MSDS [dcchemicals.com]
- 6. targetmol.com [targetmol.com]
- To cite this document: BenchChem. [Application Notes and Protocols: STOCK2S-26016 Stock Solution Preparation]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683317/docs#application-notes-and-protocols-stock2s-26016-stock-solution-preparation]

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